

# Application Notes and Protocols for TRC051384 Hydrochloride in Animal Studies

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## Compound of Interest

Compound Name: TRC051384 hydrochloride

Cat. No.: B15585250

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## Introduction

TRC051384 is a potent and novel small molecule inducer of Heat Shock Protein 70 (HSP70). [1][2] Its mechanism of action involves the activation of Heat Shock Factor 1 (HSF1), a key transcription factor in the cellular stress response, leading to the upregulation of HSP70.[2] This activity confers significant cytoprotective and anti-inflammatory effects. Notably, TRC051384 has demonstrated neuroprotective properties in preclinical models of ischemic stroke, where it has been shown to reduce neuronal injury and improve survival even with delayed administration.[1][2] The hydrochloride salt of TRC051384 is often utilized in research settings to improve aqueous solubility and facilitate formulation for in vivo studies.

These application notes provide detailed information on the solubility and formulation of **TRC051384 hydrochloride** for animal research, along with relevant protocols and a summary of its biological context.

## Physicochemical Properties

A clear understanding of the physicochemical properties of **TRC051384 hydrochloride** is essential for its effective use in experimental settings.

Property	Value	Source
Chemical Name	N-[2-(4-Morpholinyl)ethyl]-N'-[4-[3-[6-(4-morpholinyl)-2-pyridinyl]-1-oxo-2-propen-1-yl]phenyl]-urea hydrochloride	MedChemExpress
Molecular Formula	C <sub>25</sub> H <sub>31</sub> N <sub>5</sub> O <sub>4</sub> · xHCl	MedChemExpress
Molecular Weight	465.54 g/mol (free base)	[1]
Appearance	Solid	[1]

## Solubility Profile

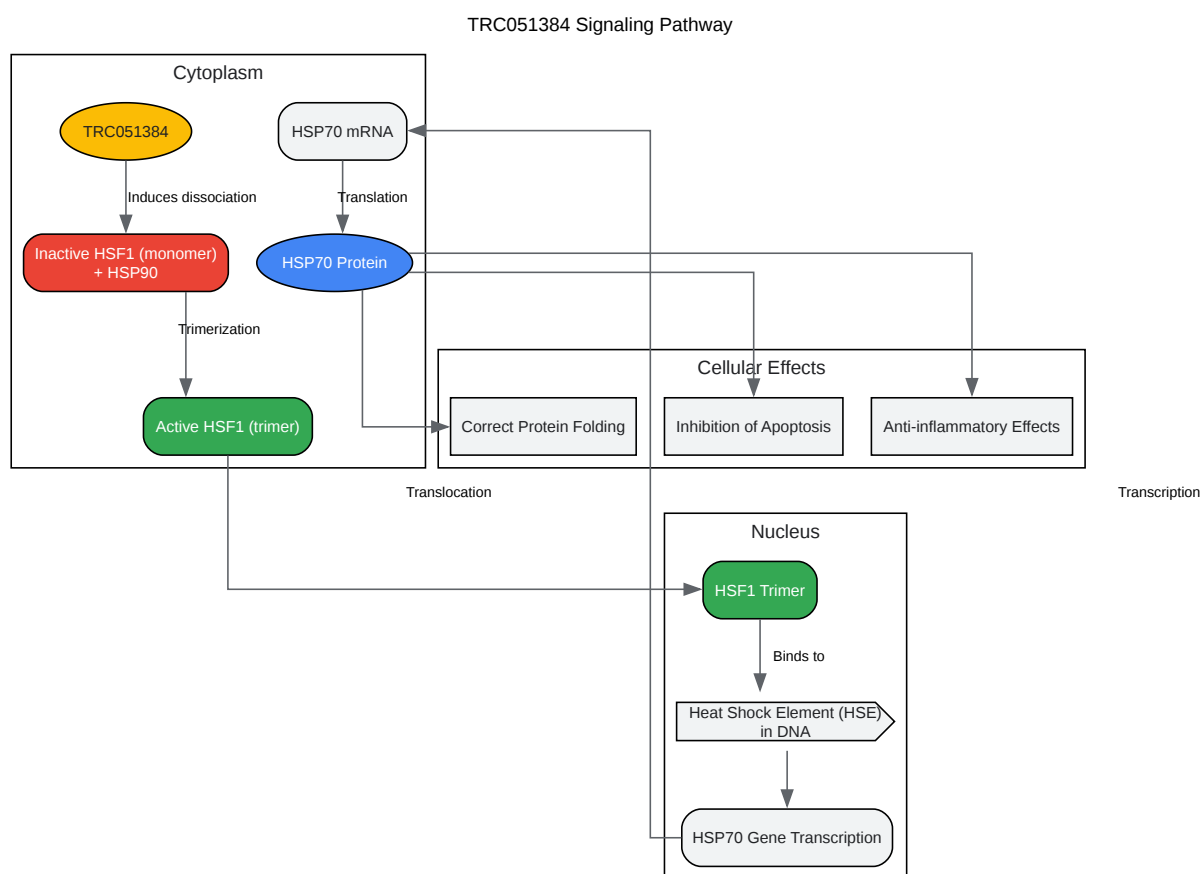
The solubility of TRC051384 is a critical factor in designing formulations for animal administration. While specific quantitative solubility data in individual excipients is not readily available in published literature, established protocols provide valuable insights into achieving desired concentrations.

Solvent/Vehicle	Solubility	Notes	Source
DMSO	≥ 100 mg/mL (214.80 mM)	Use freshly opened DMSO as it is hygroscopic, which can affect solubility.	[1]
In Vivo Formulation 1	≥ 2.5 mg/mL (5.37 mM)	Clear solution. The saturation point is not specified.	[1]
In Vivo Formulation 2	≥ 2.5 mg/mL (5.37 mM)	Clear solution. The saturation point is not specified.	[1]

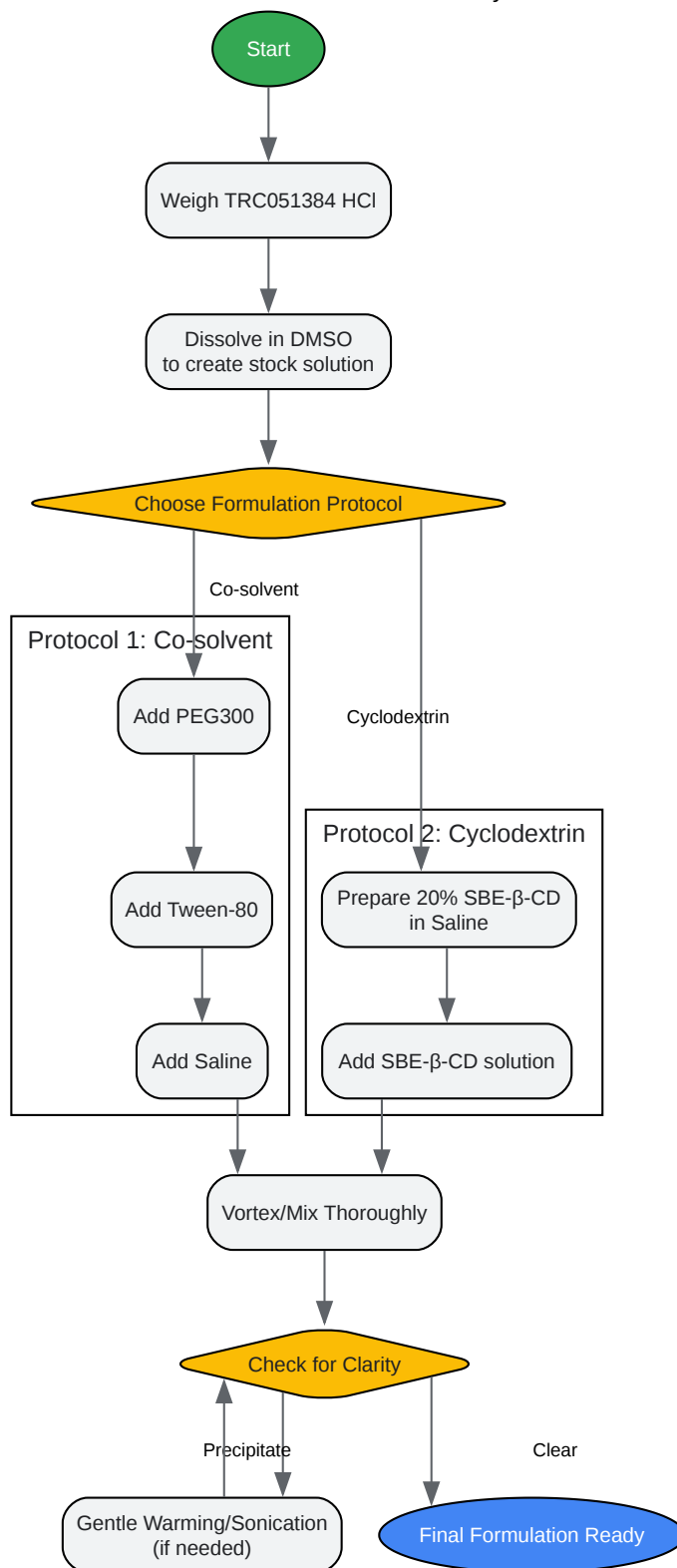
## Signaling Pathway of TRC051384

TRC051384 exerts its therapeutic effects by modulating the heat shock response pathway. Under normal physiological conditions, HSF1 is held in an inactive monomeric state through its

association with HSP90. Upon cellular stress or stimulation by an inducer like TRC051384, HSF1 dissociates from HSP90, trimerizes, and translocates to the nucleus. In the nucleus, the HSF1 trimer binds to heat shock elements (HSEs) in the promoter regions of heat shock genes, such as HSPA1A, leading to the transcription and subsequent translation of HSP70. The newly synthesized HSP70 then acts as a molecular chaperone, assisting in protein folding, preventing protein aggregation, and promoting cell survival.



## Formulation Workflow for TRC051384 Hydrochloride

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## References

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